

An In-Depth Technical Guide to the Synthesis and Purification of (Triisopropylsilyl)acetylene

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Compound of Interest

Compound Name: (Triisopropylsilyl)acetylene

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(Triisopropylsilyl)acetylene, commonly abbreviated as TIPS-acetylene, is a vital reagent in modern organic synthesis. Its bulky triisopropylsilyl protecting group offers enhanced stability compared to other silylacetylenes, making it an indispensable tool in multi-step syntheses, particularly in the development of complex pharmaceutical intermediates. This technical guide provides a comprehensive overview of the primary synthetic routes to TIPS-acetylene, detailed experimental protocols, and purification methods, designed to be a valuable resource for laboratory professionals.

Introduction

(Triisopropylsilyl)acetylene serves as a stable and easily handled source of the acetylene anion equivalent. The sterically demanding triisopropylsilyl group imparts significant stability, allowing for a wide range of orthogonal reaction conditions to be employed in the presence of the protected alkyne.^{[1][2]} This property is crucial in the synthesis of complex molecules where selective deprotection is required. Key applications include its use in Sonogashira couplings, as a precursor to various functionalized alkynes, and in the construction of polyynes.^{[2][3]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(Triisopropylsilyl)acetylene** is presented in Table 1. This data is essential for safe handling, purification, and characterization of the compound.

Table 1: Physical and Chemical Properties of **(Triisopropylsilyl)acetylene**

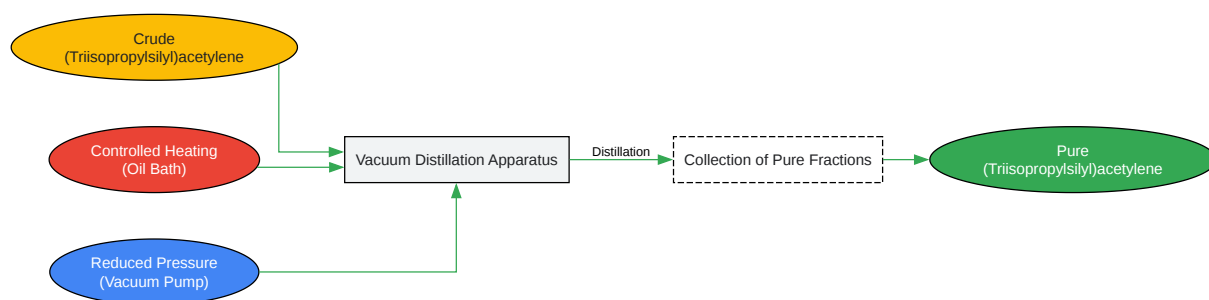
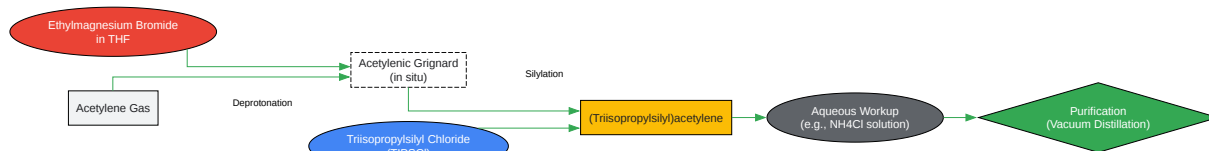
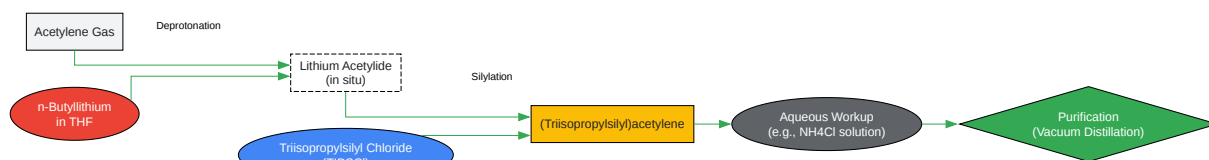
| Property | Value | Reference(s) |
|---------------------------------------|--|--------------|
| Molecular Formula | C ₁₁ H ₂₂ Si | [4] |
| Molecular Weight | 182.38 g/mol | [5][6] |
| Boiling Point | 50-52 °C at 0.6 mmHg | [3][7] |
| Density | 0.813 g/mL at 25 °C | [4][7] |
| Refractive Index (n ²⁰ /D) | 1.4527 | [7] |
| Flash Point | 56 °C (closed cup) | [3][7] |
| Appearance | Colorless to slightly yellowish liquid | [4][6] |
| Solubility | Miscible with organic solvents | [3] |
| InChIKey | KZGWPHUWNWRTEP-UHFFFAOYSA-N | [5] |
| CAS Number | 89343-06-6 | [6] |

Synthesis of (Triisopropylsilyl)acetylene

The two primary methods for the synthesis of **(Triisopropylsilyl)acetylene** involve the reaction of an acetylide with triisopropylsilyl chloride (TIPSCI). The acetylide can be generated in situ from acetylene gas using either a strong organolithium base, such as n-butyllithium (n-BuLi), or a Grignard reagent, such as ethylmagnesium bromide.

Method 1: Synthesis via Lithiation of Acetylene

This method involves the deprotonation of acetylene with n-BuLi to form lithium acetylide, which is then quenched with triisopropylsilyl chloride.



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